

# Cesium Methanesulfonate in Aqueous Solutions: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium methanesulfonate

Cat. No.: B1588443

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the aqueous solubility of **cesium methanesulfonate** ( $\text{CsCH}_3\text{SO}_3$ ). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work, particularly in the field of electrophysiology. This document compiles available data on its physical and chemical properties, outlines experimental protocols for solubility determination, and presents a typical workflow for the preparation of intracellular solutions for patch-clamp recording.

## Core Properties of Cesium Methanesulfonate

**Cesium methanesulfonate** is a white, solid powder at room temperature.<sup>[1][2]</sup> It is widely recognized for its high to excellent solubility in water, a critical characteristic for its application in various experimental settings.<sup>[1][3][4]</sup> One product specification sheet indicates that a 5% (w/v) solution in water results in a clear and colorless solution, suggesting a solubility of at least 5 g per 100 mL of water.<sup>[5][6]</sup>

Table 1: Physical and Chemical Properties of **Cesium Methanesulfonate**

Property	Value	References
Molecular Formula	CH <sub>3</sub> CsO <sub>3</sub> S	[7]
Molecular Weight	228.00 g/mol	[8]
Appearance	White powder/solid	[1][2]
Melting Point	262-264 °C	[1][2]
CAS Number	2550-61-0	[9]

## Aqueous Solubility Data

While **cesium methanesulfonate** is frequently described as being readily soluble in water, comprehensive quantitative data detailing its solubility across a range of temperatures is not widely available in the public domain. The information available is largely qualitative, emphasizing its suitability for preparing aqueous solutions for laboratory use.[3][4][10]

Table 2: Qualitative and Semi-Quantitative Aqueous Solubility of **Cesium Methanesulfonate**

Parameter	Observation	Reference
General Solubility	Described as "soluble" or "excellent solubility" in water.	[1][3][4]
5% (w/v) Solution	A 5% solution in water is clear and colorless.	[6]

## Experimental Protocol for Determining Aqueous Solubility

For researchers wishing to determine the precise solubility of **cesium methanesulfonate** as a function of temperature, a general experimental protocol can be adapted. This method involves the preparation of a saturated solution at a specific temperature and the subsequent determination of the solute concentration.

Objective: To determine the solubility of **cesium methanesulfonate** in water at various temperatures.

Materials:

- **Cesium methanesulfonate**
- Deionized or distilled water
- Temperature-controlled water bath or heating/stirring plate
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Stirring mechanism (e.g., magnetic stirrer and stir bar)
- Filtration apparatus (e.g., syringe filters)

Methodology:

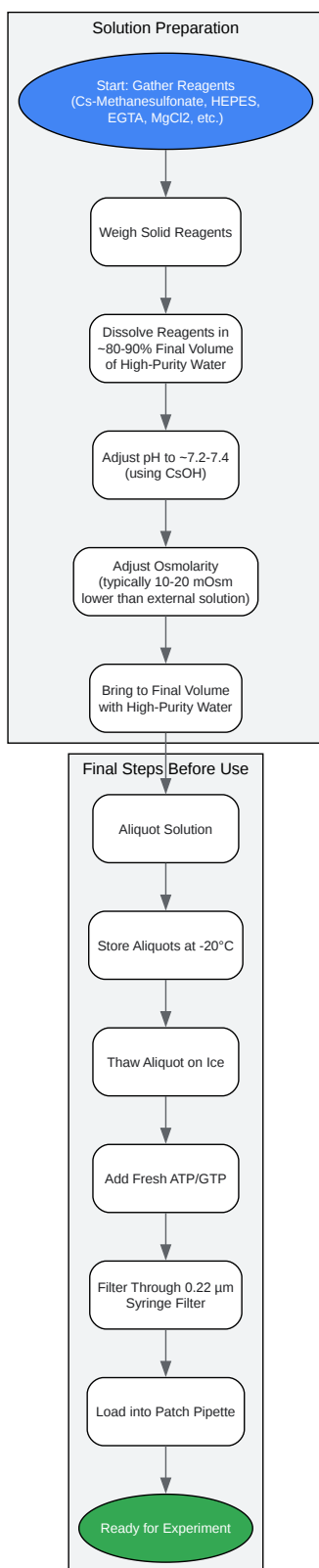
- Preparation of Saturated Solutions:
  - Add an excess amount of **cesium methanesulfonate** to a known volume of deionized water in a sealed container.
  - Place the container in a temperature-controlled water bath set to the desired temperature.
  - Stir the solution vigorously for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The presence of undissolved solid indicates a saturated solution.
- Sample Collection and Analysis:
  - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the clear supernatant using a pre-heated pipette to prevent premature crystallization.

- Filter the sample immediately using a pre-heated syringe filter to remove any remaining solid particles.
- Accurately weigh the collected sample.
- Evaporate the solvent (water) from the sample under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of the salt) until a constant weight of the dry **cesium methanesulfonate** is achieved.
- Calculate the mass of the dissolved **cesium methanesulfonate**.
- Data Calculation and Curve Construction:
  - The solubility can be expressed as grams of **cesium methanesulfonate** per 100 g of water.
  - Repeat the procedure at various temperatures to obtain a series of solubility data points.  
[2][11][12]
  - Plot the solubility ( g/100 g H<sub>2</sub>O) as a function of temperature (°C) to construct a solubility curve.[2][11]

## Application in Electrophysiology: Intracellular Solution Preparation

A primary application of **cesium methanesulfonate** is in the preparation of internal (intracellular) solutions for patch-clamp electrophysiology.[4][10] In this context, cesium ions are used to block potassium channels, which facilitates the study of other ion channels.[10] The methanesulfonate anion is a relatively large, inert anion that does not readily pass through chloride channels.[10]

The following diagram illustrates a typical workflow for preparing a cesium-based intracellular solution for patch-clamp experiments.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a cesium-based intracellular solution.

This workflow highlights the critical steps in preparing a high-quality internal solution for patch-clamp recording, from the initial weighing of reagents to the final loading of the patch pipette.[1][13][14][15] The process emphasizes the importance of accurate pH and osmolarity adjustments, as well as the fresh addition of labile components like ATP and GTP before the experiment.[1][13]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. re-place.be [re-place.be]
- 2. Untitled [faculty.uml.edu]
- 3. swharden.com [swharden.com]
- 4. chemimpex.com [chemimpex.com]
- 5. A new method for determining the solubility of salts in aqueous solutions at elevated temperatures [pubs.usgs.gov]
- 6. assets.qa.thermofisher.com [assets.qa.thermofisher.com]
- 7. Cesium methanesulfonate | CH<sub>3</sub>CsO<sub>3</sub>S | CID 5148066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Cesium methanesulfonate, 98% | Fisher Scientific [fishersci.ca]
- 9. CAS 2550-61-0: cesium methanesulfonate | CymitQuimica [cymitquimica.com]
- 10. Cesium methanesulfonate (CsMeSO<sub>3</sub>) internal solutions component | Hello Bio [hellobio.com]
- 11. webs.anokaramsey.edu [webs.anokaramsey.edu]
- 12. fountainheadpress.com [fountainheadpress.com]
- 13. researchgate.net [researchgate.net]
- 14. scientifica.uk.com [scientifica.uk.com]
- 15. docs.axolbio.com [docs.axolbio.com]

- To cite this document: BenchChem. [Cesium Methanesulfonate in Aqueous Solutions: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588443#cesium-methanesulfonate-solubility-in-aqueous-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)